

N-(3-Iodopyridin-4-yl)pivalamide: A Technical Overview

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Compound of Interest

Compound Name: **N-(3-Iodopyridin-4-yl)pivalamide**

Cat. No.: **B049149**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(3-Iodopyridin-4-yl)pivalamide is a halogenated pyridine derivative with potential applications in medicinal chemistry and drug development as a synthetic intermediate. This technical guide provides a comprehensive overview of its structure and proposes a logical synthetic pathway. While detailed experimental data and specific biological functions are not extensively documented in publicly available literature, this document consolidates the existing information and outlines a theoretical framework for its synthesis and characterization.

Core Structure and Properties

N-(3-Iodopyridin-4-yl)pivalamide possesses a central pyridine ring substituted with an iodine atom at the 3-position and a pivalamide group at the 4-position. The pivalamide moiety consists of a bulky tert-butyl group attached to an amide linker.

Chemical Structure

The chemical structure of **N-(3-Iodopyridin-4-yl)pivalamide** is confirmed by its entry in the PubChem database.

Diagram 1: Chemical Structure of **N-(3-Iodopyridin-4-yl)pivalamide**

Caption: Chemical structure of **N-(3-Iodopyridin-4-yl)pivalamide**.

Physicochemical Properties

Detailed, experimentally verified quantitative data for **N-(3-Iodopyridin-4-yl)pivalamide** is not readily available in the surveyed literature. However, based on its structure, some general properties can be inferred. The presence of the iodine atom and the polar amide group would suggest a solid-state material at room temperature with moderate solubility in organic solvents.

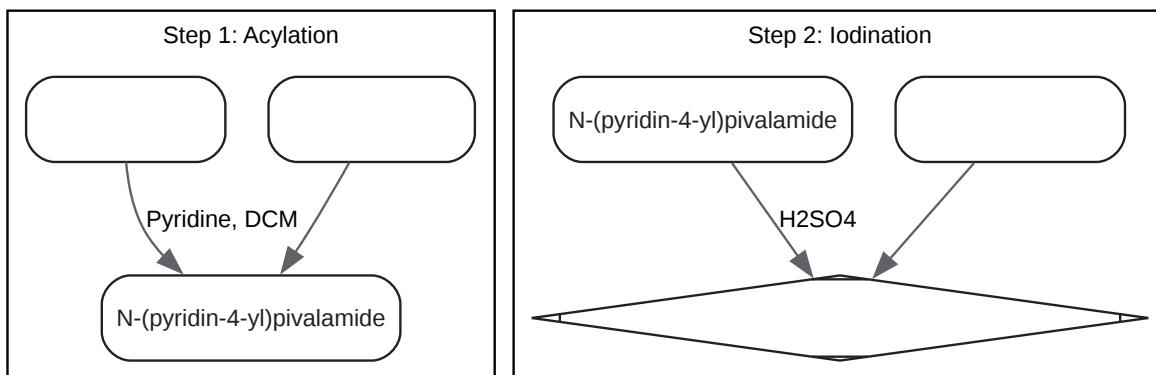
Table 1: Predicted Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ IN ₂ O	PubChem
Molecular Weight	304.13 g/mol	PubChem
Appearance	Solid (predicted)	-
Solubility	Predicted to be soluble in polar organic solvents	-

Proposed Synthetic Pathway

While a specific, detailed experimental protocol for the synthesis of **N-(3-Iodopyridin-4-yl)pivalamide** has not been identified in the scientific literature, a logical synthetic route can be proposed based on standard organic chemistry reactions. The synthesis would likely involve a two-step process starting from 4-aminopyridine.

Diagram 2: Proposed Synthesis of **N-(3-Iodopyridin-4-yl)pivalamide**



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Caption: Proposed two-step synthesis of the target compound.

Experimental Protocol (Hypothetical)

The following is a hypothetical, generalized protocol that would require optimization and experimental validation.

Step 1: Synthesis of N-(pyridin-4-yl)pivalamide

- Reaction Setup: To a solution of 4-aminopyridine in a suitable aprotic solvent (e.g., dichloromethane) under an inert atmosphere (e.g., nitrogen), add a base such as pyridine or triethylamine.
- Acylation: Cool the mixture in an ice bath and add pivaloyl chloride dropwise with stirring.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup: Upon completion, quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to yield N-(pyridin-4-yl)pivalamide.

Step 2: Synthesis of **N-(3-Iodopyridin-4-yl)pivalamide**

- Reaction Setup: Dissolve N-(pyridin-4-yl)pivalamide in concentrated sulfuric acid and cool the mixture in an ice bath.
- Iodination: Add N-iodosuccinimide (NIS) portion-wise to the stirred solution.
- Reaction Monitoring: Allow the reaction to proceed at low temperature for a specified time, monitoring for the formation of the product by TLC or LC-MS.
- Workup: Carefully pour the reaction mixture onto ice and neutralize with a suitable base (e.g., sodium bicarbonate). Extract the product with an organic solvent.
- Purification: Wash the organic layer, dry, and concentrate. Purify the final product by recrystallization or column chromatography.

Potential Applications in Drug Development

While no specific biological activity has been reported for **N-(3-Iodopyridin-4-yl)pivalamide** itself, its structural motifs are present in various biologically active molecules. The iodinated pyridine core is a versatile scaffold in medicinal chemistry, often used in compounds targeting kinases and other enzymes. The iodine atom can serve as a handle for further functionalization via cross-coupling reactions, allowing for the synthesis of diverse compound libraries for screening.

Conclusion

N-(3-Iodopyridin-4-yl)pivalamide is a chemical entity with a well-defined structure. Although detailed experimental and biological data are currently lacking in the public domain, its synthesis is feasible through established chemical transformations. This compound represents a potential building block for the synthesis of more complex molecules with potential therapeutic applications. Further research is warranted to fully characterize its properties and explore its utility in drug discovery and development. Researchers interested in this molecule would need to undertake its synthesis and full analytical characterization.

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